

Thermodynamic Properties of Methylcycloheptane: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Methylcycloheptane

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the core thermodynamic properties of **methylcycloheptane** (C₈H₁₆). The information presented herein is curated for professionals in research, science, and drug development who require precise data for modeling, process design, and safety assessments. This document summarizes key quantitative data in structured tables, details the experimental protocols for their determination, and visualizes the logical workflow of these thermodynamic measurements.

Core Thermodynamic Properties of Methylcycloheptane

Methylcycloheptane, a cycloalkane, is a non-polar organic compound with the chemical formula C₈H₁₆ and a molecular weight of 112.21 g/mol ^[1] Its thermodynamic properties are crucial for understanding its behavior in various chemical and physical processes.

Table 1: Enthalpy of Formation and Combustion of Methylcycloheptane

| Property | State | Value | Units |
|---|--------|---------|--------|
| Enthalpy of Formation ($\Delta_f H^\circ$) | Liquid | -211.5 | kJ/mol |
| Enthalpy of Formation ($\Delta_f H^\circ$) | Gas | -173.2 | kJ/mol |
| Enthalpy of Combustion ($\Delta_c H^\circ$) | Liquid | -5295.3 | kJ/mol |

Data sourced from the National Institute of Standards and Technology (NIST) Web Thermo Tables (WTT).[\[2\]](#)

Table 2: Heat Capacity and Entropy of Methylcycloheptane at 298.15 K and 1 atm

| Property | State | Value | Units |
|--------------------------------------|-----------|-------|-----------|
| Heat Capacity (C_p) | Liquid | 214.3 | J/(mol·K) |
| Heat Capacity (C_p) | Ideal Gas | 165.8 | J/(mol·K) |
| Standard Molar Entropy (S°) | Liquid | 290.1 | J/(mol·K) |
| Standard Molar Entropy (S°) | Ideal Gas | 385.7 | J/(mol·K) |

Data sourced from the NIST Web Thermo Tables (WTT).[\[2\]](#)

Table 3: Phase Change Properties of Methylcycloheptane

| Property | Value | Units |
|--|-------|--------|
| Normal Boiling Point | 399.3 | K |
| Enthalpy of Vaporization ($\Delta_{\text{vap}}H$) at boiling point | 38.3 | kJ/mol |
| Critical Temperature (T_c) | 617.0 | K |
| Critical Pressure (P_c) | 3.0 | MPa |

Data sourced from the NIST Web Thermo Tables (WTT).[\[2\]](#)

Experimental Protocols for Thermodynamic Property Determination

The accurate determination of the thermodynamic properties of **methylcycloheptane** relies on precise calorimetric and analytical techniques. The following sections detail the standard experimental methodologies.

Determination of Enthalpy of Combustion via Bomb Calorimetry

The standard enthalpy of combustion of liquid **methylcycloheptane** is determined using a bomb calorimeter, following procedures outlined in ASTM D240 and the more precise ASTM D4809 standards.[\[2\]](#)[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Protocol:

- **Sample Preparation:** A precisely weighed sample of high-purity **methylcycloheptane** (typically 0.5 to 1.0 grams) is placed in a crucible within the bomb calorimeter. A fuse wire is positioned to ensure ignition.
- **Assembly and Pressurization:** The bomb is sealed and purged of atmospheric nitrogen before being pressurized with pure oxygen to approximately 30 atm. This ensures complete combustion.

- **Calorimeter Setup:** The sealed bomb is submerged in a known mass of water within the calorimeter's insulated jacket. The initial temperature of the water is recorded with high precision.
- **Ignition and Data Acquisition:** The sample is ignited by passing an electric current through the fuse wire. The temperature of the water is monitored and recorded at regular intervals until a maximum temperature is reached and the system begins to cool.
- **Calculation:** The heat of combustion is calculated from the observed temperature rise, the heat capacity of the calorimeter system (determined by combusting a standard like benzoic acid), and corrections for the fuse wire ignition and any acid formation.

Determination of Heat Capacity via Differential Scanning Calorimetry (DSC)

The specific heat capacity of liquid **methylcycloheptane** is determined using a differential scanning calorimeter (DSC) in accordance with ASTM E1269.^{[9][10][11][12][13]}

Protocol:

- **Instrument Calibration:** The DSC instrument is calibrated for temperature and heat flow using certified reference materials, such as indium and sapphire.
- **Sample Preparation:** A small, accurately weighed sample of **methylcycloheptane** (typically 5-20 mg) is hermetically sealed in an aluminum pan. An empty, sealed pan is used as a reference.
- **Measurement Procedure:**
 - A baseline measurement is performed with two empty pans to determine the heat flow difference between the sample and reference holders.
 - A measurement is then conducted with a sapphire standard to determine the heat capacity calibration factor.
 - Finally, the **methylcycloheptane** sample is analyzed.

- **Heating Program:** The sample, reference, and baseline runs are subjected to a precise heating program, typically a linear ramp of 10-20 °C/min over the desired temperature range.
- **Calculation:** The specific heat capacity of the **methylcycloheptane** sample is calculated by comparing the heat flow to the sample with the heat flow to the sapphire standard, after correcting for the baseline.

Determination of Enthalpy of Vaporization

The enthalpy of vaporization can be determined from vapor pressure data measured at different temperatures using the Clausius-Clapeyron equation.[\[1\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)

Protocol for Vapor Pressure Measurement:

- **Apparatus:** A static or dynamic vapor pressure apparatus is used. A static apparatus consists of a temperature-controlled sample cell connected to a pressure transducer.
- **Sample Degassing:** The **methylcycloheptane** sample is thoroughly degassed to remove any dissolved air.
- **Data Collection:** The sample is heated to a series of accurately controlled temperatures, and the corresponding vapor pressure is recorded once equilibrium is established at each temperature.
- **Clausius-Clapeyron Analysis:** The natural logarithm of the vapor pressure ($\ln P$) is plotted against the reciprocal of the absolute temperature ($1/T$). The slope of this plot is equal to $-\Delta_{\text{vap}}H/R$, where R is the ideal gas constant. From this slope, the enthalpy of vaporization ($\Delta_{\text{vap}}H$) is calculated.

Determination of Entropy

The standard molar entropy of **methylcycloheptane** is determined through a combination of experimental measurements and statistical mechanics calculations.

Experimental Contribution (Third Law Method):

- **Low-Temperature Heat Capacity:** The heat capacity of solid **methylcycloheptane** is measured from near absolute zero to its melting point using an adiabatic calorimeter.

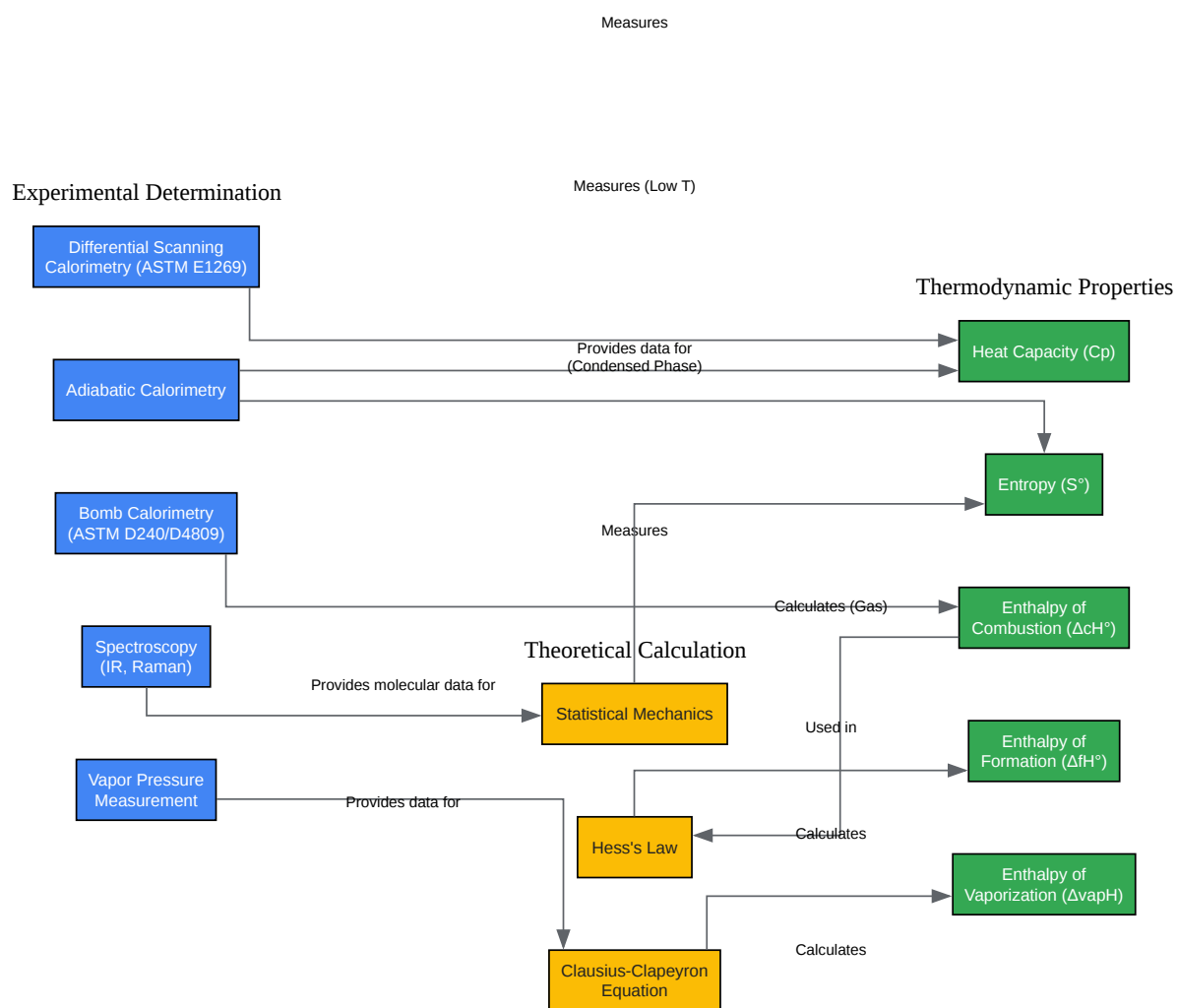
- **Enthalpy of Fusion:** The enthalpy of fusion is measured at the melting point.
- **Liquid-Phase Heat Capacity:** The heat capacity of the liquid is measured from the melting point to the desired temperature (e.g., 298.15 K).
- **Entropy Calculation:** The standard entropy is calculated by integrating C_p/T with respect to temperature from 0 K to the desired temperature, including the entropy of fusion ($\Delta_{\text{fus}}H/T_{\text{fus}}$).

Statistical Mechanics Calculation:

For the ideal gas state, entropy can be calculated using statistical mechanics if the molecular structure and vibrational frequencies are known from spectroscopic data (e.g., IR and Raman spectroscopy).^{[18][19]} The total entropy is the sum of translational, rotational, vibrational, and electronic contributions.

Visualization of Thermodynamic Workflow

The following diagram illustrates the logical workflow for the experimental determination and theoretical calculation of the key thermodynamic properties of **methylcycloheptane**.



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References

- 1. steemit.com [steemit.com]
- 2. store.astm.org [store.astm.org]
- 3. store.astm.org [store.astm.org]
- 4. nasa.gov [nasa.gov]
- 5. webstore.ansi.org [webstore.ansi.org]
- 6. standards.iteh.ai [standards.iteh.ai]
- 7. ASTM D240 (BTU, Heat of Combustion) – SPL [spllabs.com]
- 8. cdn2.hubspot.net [cdn2.hubspot.net]
- 9. infinitalab.com [infinitalab.com]
- 10. Determining Specific Heat Capacity by Differential Scanning Calorimetry | Testing Standard | WJE [wje.com]
- 11. store.astm.org [store.astm.org]
- 12. mse.ucr.edu [mse.ucr.edu]
- 13. cmclaboratories.com [cmclaboratories.com]
- 14. homework.study.com [homework.study.com]
- 15. chem.libretexts.org [chem.libretexts.org]
- 16. youtube.com [youtube.com]
- 17. chem.libretexts.org [chem.libretexts.org]
- 18. Methylcycloheptane | C₈H₁₆ | CID 20082 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 19. m.youtube.com [m.youtube.com]
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